

In-Depth Technical Guide: 2-(5-Oxazolyl)benzoic Acid (CAS 169508-94-5)

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Compound of Interest

Compound Name: 2-(5-Oxazolyl)benzoic Acid

Cat. No.: B599546

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-(5-Oxazolyl)benzoic acid, identified by CAS number 169508-94-5, is a heterocyclic carboxylic acid. This class of molecules, featuring both an oxazole and a benzoic acid moiety, represents a scaffold of significant interest in medicinal chemistry. Oxazole derivatives are known to exhibit a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties. Similarly, benzoic acid and its derivatives are recognized for their diverse pharmacological applications. This technical guide provides a comprehensive overview of the available data on **2-(5-Oxazolyl)benzoic acid**, focusing on its chemical properties, potential therapeutic uses, and the broader context of related compounds in drug discovery. Due to the limited publicly available data specifically for this compound, this guide also extrapolates potential applications and experimental approaches based on the activities of structurally similar molecules.

Physicochemical Properties

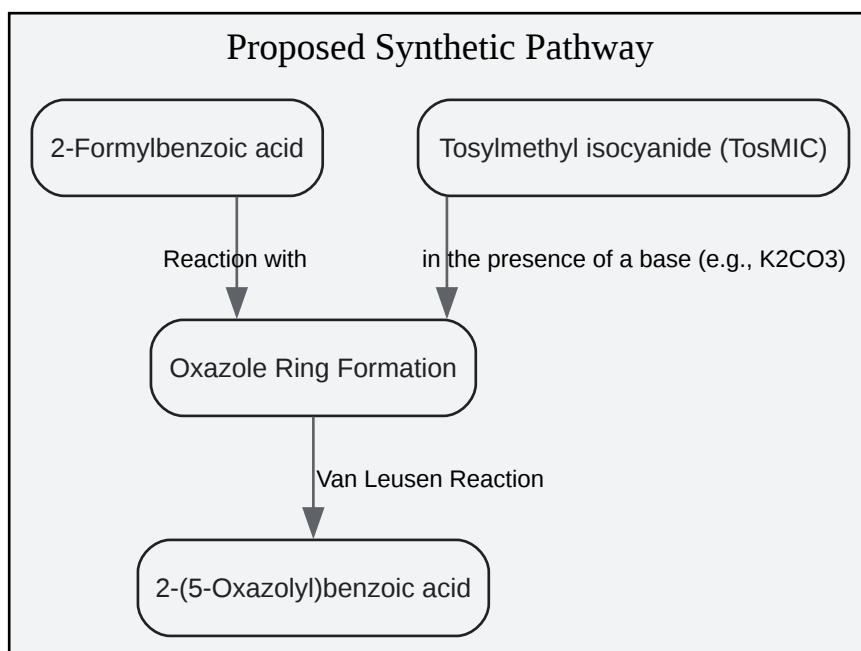
Precise experimental data for the physicochemical properties of **2-(5-Oxazolyl)benzoic acid** are not extensively reported in publicly accessible literature. However, predicted values provide a useful starting point for experimental design.

Property	Predicted Value
Molecular Formula	C ₁₀ H ₇ NO ₃
Molecular Weight	189.17 g/mol
Boiling Point	354.7 ± 17.0 °C
Density	1.320 ± 0.06 g/cm ³
pKa	3.53 ± 0.36

These values are computationally predicted and should be confirmed by experimental analysis.

Synthesis

A specific, detailed experimental protocol for the synthesis of **2-(5-Oxazolyl)benzoic acid** is not readily available in peer-reviewed journals or patents. However, general synthetic routes for 2-(oxazolyl)benzoic acids can be adapted. A plausible synthetic approach is outlined below. This proposed pathway is based on established methods for the formation of the oxazole ring and subsequent functional group manipulations.



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Caption: Proposed synthesis of **2-(5-Oxazolyl)benzoic acid**.

Experimental Protocol (Hypothetical)

- **Reaction Setup:** To a solution of 2-formylbenzoic acid in a suitable solvent (e.g., methanol or dimethoxyethane), add an equimolar amount of tosylmethyl isocyanide (TosMIC).
- **Base Addition:** Slowly add a base, such as potassium carbonate, to the reaction mixture at room temperature.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature or with gentle heating. Monitor the progress of the reaction by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Work-up:** Upon completion, quench the reaction with water and acidify the mixture to protonate the carboxylate.
- **Purification:** Extract the product with an organic solvent (e.g., ethyl acetate). The combined organic layers are then washed, dried, and concentrated under reduced pressure. The crude product can be purified by recrystallization or column chromatography to yield **2-(5-Oxazolyl)benzoic acid**.

Potential Uses and Biological Activities

While specific biological data for **2-(5-Oxazolyl)benzoic acid** is scarce, the broader classes of oxazole and benzoic acid derivatives have been extensively studied, suggesting potential areas of application for this compound.

- **Antimicrobial Activity:** Benzoic acid and its derivatives are well-known for their antimicrobial properties. The oxazole moiety is also a component of several natural and synthetic compounds with antibacterial and antifungal activities. Therefore, it is plausible that **2-(5-Oxazolyl)benzoic acid** could be investigated as a potential antimicrobial agent.
- **Anti-inflammatory and Analgesic Activity:** Many non-steroidal anti-inflammatory drugs (NSAIDs) are carboxylic acid derivatives. The oxazole ring can be found in various compounds with anti-inflammatory properties. This suggests that **2-(5-Oxazolyl)benzoic acid** could be explored for its potential to modulate inflammatory pathways.

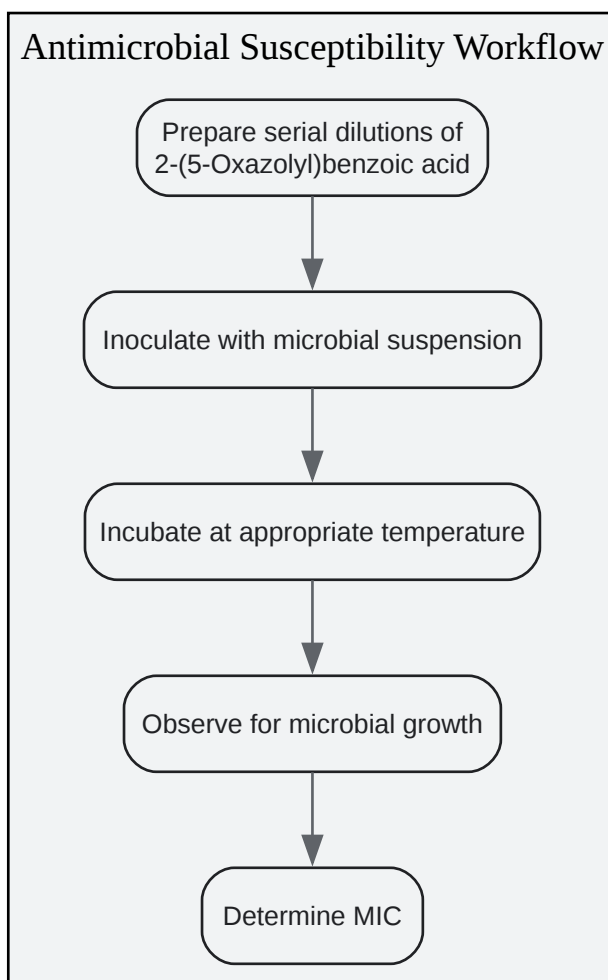
- **Anticancer Activity:** The oxazole scaffold is present in a number of anticancer agents. These compounds can exert their effects through various mechanisms, including the inhibition of kinases, topoisomerases, or tubulin polymerization. Given the prevalence of the benzoic acid moiety in bioactive molecules, **2-(5-Oxazolyl)benzoic acid** could serve as a lead compound for the development of novel anticancer therapeutics.
- **Building Block in Drug Discovery:** This compound can serve as a valuable building block for the synthesis of more complex molecules with tailored biological activities. The carboxylic acid group provides a handle for further chemical modifications, such as amide bond formation, to create libraries of derivatives for high-throughput screening.

Experimental Protocols for Biological Evaluation (General)

For researchers interested in investigating the biological properties of **2-(5-Oxazolyl)benzoic acid**, the following are general experimental protocols that can be adapted.

Antimicrobial Susceptibility Testing

A standard broth microdilution method can be used to determine the Minimum Inhibitory Concentration (MIC) of the compound against various bacterial and fungal strains.



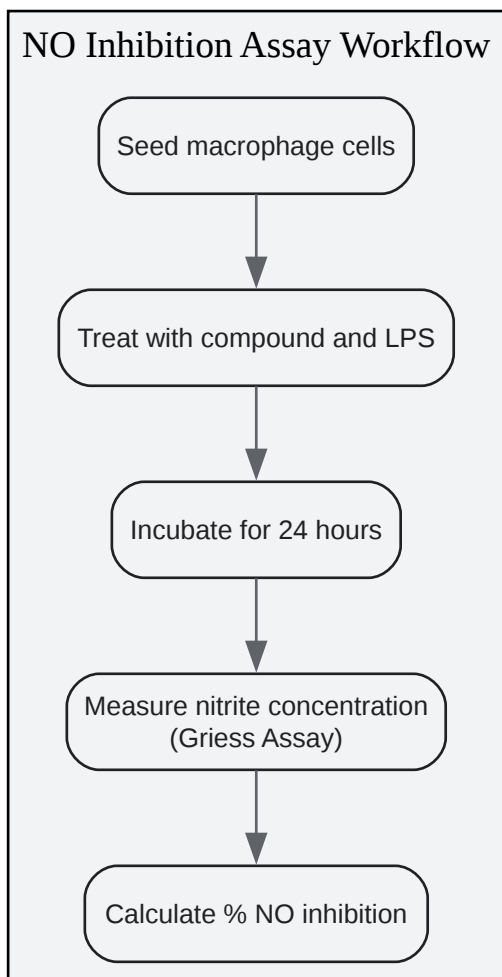
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Caption: Workflow for MIC determination.

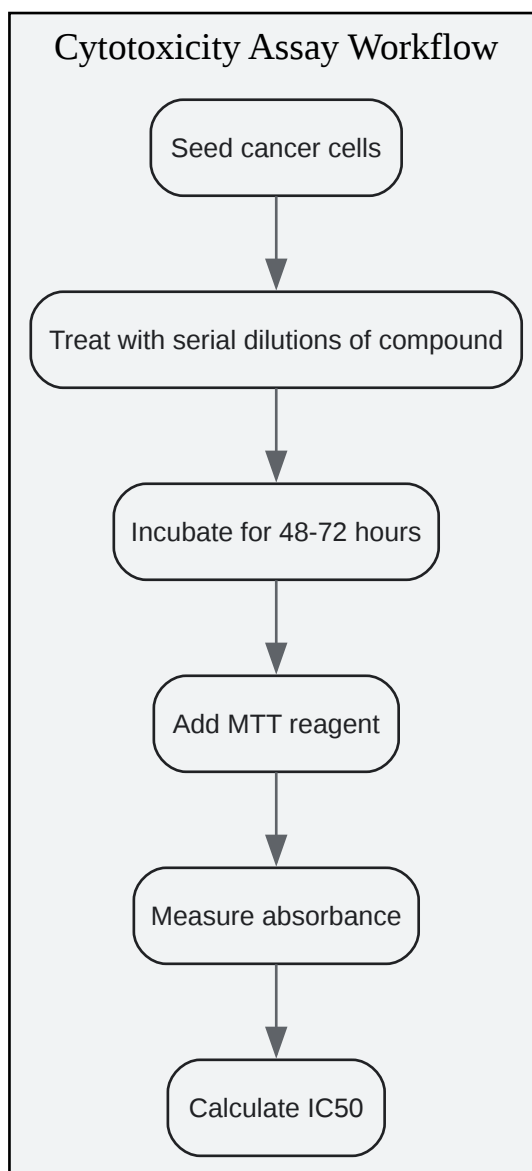
In Vitro Anti-inflammatory Assay

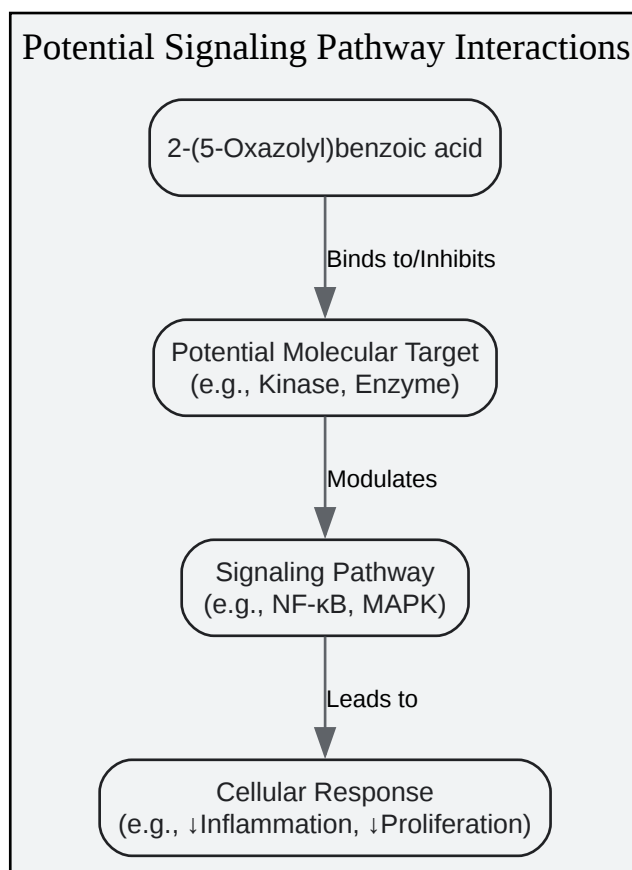
The anti-inflammatory potential can be assessed by measuring the inhibition of nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated macrophage cell lines (e.g., RAW 264.7).

NO Inhibition Assay Workflow



Cytotoxicity Assay Workflow





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